

Preliminary Investigation of AC-94149: From Chemical Intermediate to Biological Application

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Compound of Interest

Compound Name: AC-94149

Cat. No.: B050279

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An In-depth Technical Guide for Researchers and Chemical Development Professionals

Introduction

Initial inquiries into the biological activity of **AC-94149** for drug development have revealed a case of mistaken identity. Comprehensive searches across chemical and patent databases have conclusively identified **AC-94149** as an alternative name for the chemical compound 2-amino-2,3-dimethylbutyronitrile.^{[1][2][3][4]} This compound is not a therapeutic agent but rather a crucial intermediate in the synthesis of a class of herbicides.^{[4][5]} This guide, therefore, pivots from a pharmaceutical focus to a detailed examination of **AC-94149**'s established role in agrochemical production, providing valuable insights for researchers and professionals in chemical synthesis and herbicide development.

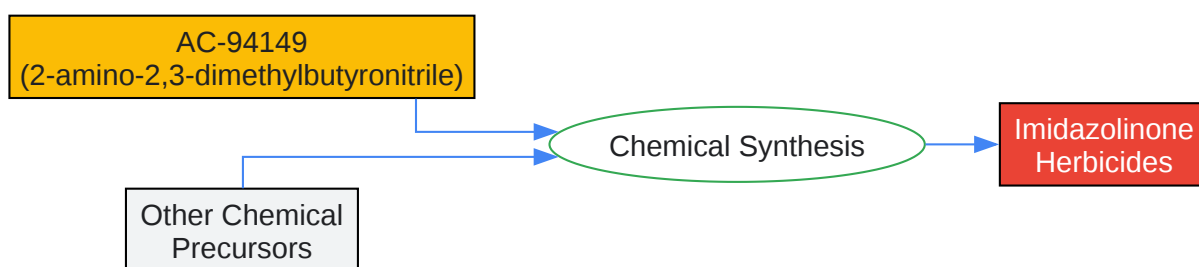
Chemical Identity and Properties

AC-94149, or 2-amino-2,3-dimethylbutyronitrile, is a substituted nitro compound with the chemical formula $C_6H_{12}N_2$.^[2] Its primary application lies in its function as a precursor for various imidazolinone herbicides.^[4] The structural and identifying information for this compound is summarized in the table below.

Identifier	Value	Source
Common Name	2-amino-2,3-dimethylbutyronitrile	[2][4]
Synonym	AC-94149	[2][5]
CAS Number	13893-53-3	[2][4]
Molecular Formula	C6H12N2	[2]
Primary Use	Intermediate in herbicide synthesis	[4][5]
Herbicide Class	Imidazolinone Herbicides	[4]

Role in Herbicide Synthesis

AC-94149 is a key building block in the manufacturing process of imidazolinone herbicides.[4] These herbicides are widely used in agriculture to control a broad spectrum of weeds. The general synthetic pathway involves the reaction of 2-amino-2,3-dimethylbutyronitrile with other chemical precursors to form the characteristic imidazolinone ring structure.



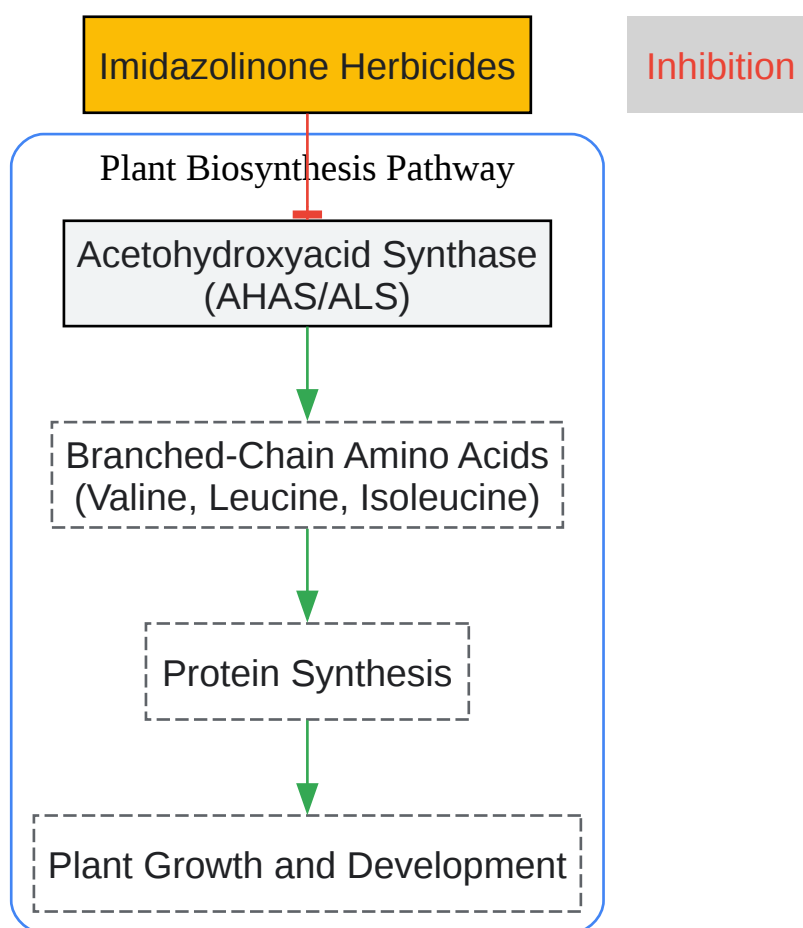
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Figure 1: Generalized synthesis pathway of imidazolinone herbicides from **AC-94149**.

Biological Activity of Imidazolinone Herbicides

While **AC-94149** itself does not have a direct biological application, the end-products of its synthesis, the imidazolinone herbicides, exhibit potent biological activity in plants. Their mechanism of action involves the inhibition of the enzyme acetohydroxyacid synthase (AHAS),

also known as acetolactate synthase (ALS). This enzyme is critical for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. By blocking this pathway, the herbicides prevent the synthesis of essential proteins, leading to the death of susceptible plants. This specific mode of action is what makes them effective as selective herbicides.



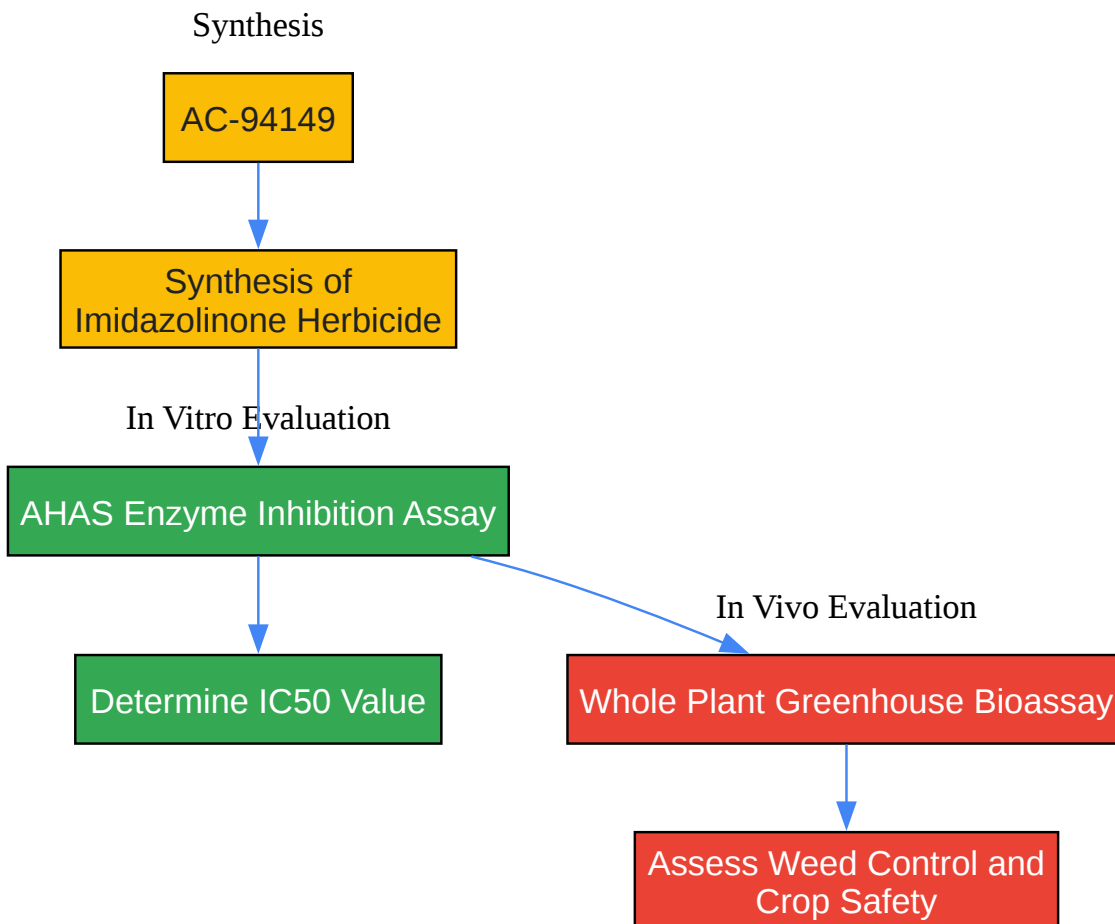
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Figure 2: Mechanism of action of imidazolinone herbicides.

Experimental Protocols

Detailed experimental protocols for the synthesis of imidazolinone herbicides from **AC-94149** are proprietary to the manufacturers and are not publicly available. However, a general experimental workflow for evaluating the efficacy of the resulting herbicides would typically involve the following stages:

- In Vitro Enzyme Assay:
 - Objective: To determine the inhibitory activity of the synthesized herbicide on the AHAS enzyme.
 - Methodology: The AHAS enzyme is isolated and purified from a target plant species. The enzyme activity is measured in the presence and absence of varying concentrations of the herbicide. The IC₅₀ value (the concentration of herbicide required to inhibit 50% of the enzyme activity) is then calculated.
- Whole Plant Bioassay:
 - Objective: To assess the herbicidal efficacy on target weed species and crop safety.
 - Methodology: Seeds of various weed and crop species are planted in a controlled environment (greenhouse). At a specific growth stage, the plants are treated with different doses of the herbicide formulation. The level of weed control and crop injury is evaluated at set time points after treatment.



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